

# Cox-2-IN-14 fluorescence intensity comparison benchmarks

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**Compound Focus: Cox-2-IN-14**

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## Documented COX-2 Fluorescent Probes

Probe Name	Core Structure / Design	Key Experimental Findings & Performance Data	Citation
IBPC1	Indomethacin-adopted benzothiazole-pyranocarbazole	High fluorescence intensity in LPS-induced inflammatory cells; significantly higher signal in damaged vs. normal disc tissues in IVD degeneration model. [1]	
COX2-CIO2	Methylene blue derivative with indomethacin	Red emission (~668 nm) upon reaction with $\text{ClO}^-$ ; high selectivity for COX-2; demonstrated imaging in tumor-bearing mice. [2]	
SCX	Indomethacin conjugated with phenanthrene-benzothiazole fluorophore (PBT)	Two-photon probe; TPA value >160 GM; distinguished cancer from normal cells and human colorectal cancer tissues from normal tissues. [3]	
YL-186	Quinoline-malononitrile AIEgen with indomethacin	Near-infrared emission (>650 nm); large Stokes shift; high photostability; selective imaging of cancer cells (HeLa, MCF-7) over normal cells. [4]	

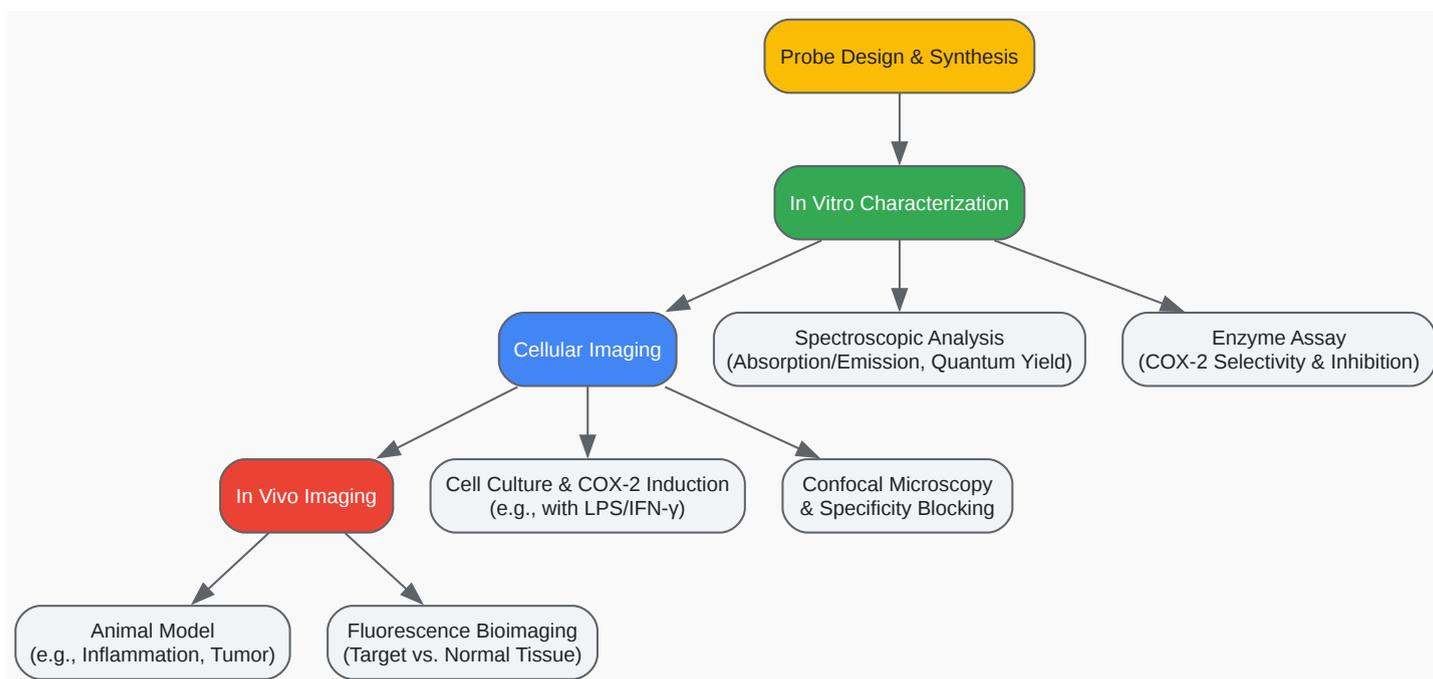
Probe Name	Core Structure / Design	Key Experimental Findings & Performance Data	Citation
<b>Compound 2</b> (from 2010 study)	Indomethacin-based fluorescent inhibitor	Selective uptake in COX-2-expressing inflamed and tumor tissues in vivo; signal blocked by pre-treatment with celecoxib. [5]	

## Common Experimental Protocols for Evaluation

The methodologies from these studies provide a framework for how a compound like **Cox-2-IN-14** would be benchmarked.

- **In Vitro Specificity & Inhibition Assays:** These tests use purified COX-1 and COX-2 enzymes to confirm that the probe's binding and fluorescence activation are specific to COX-2. A common method involves quantifying the conversion of radiolabeled arachidonic acid to prostaglandin products. [5]
- **Cell Culture and Imaging:** Experiments are performed on cell lines (e.g., cancer cells, human nucleus pulposus cells) where COX-2 expression is artificially induced (e.g., using Lipopolysaccharide (LPS) and interferon- $\gamma$ ). Cells are treated with the probe and imaged using confocal microscopy. Specificity is confirmed by pre-treating cells with a COX-2 inhibitor (e.g., celecoxib, indomethacin) to block the signal. [1] [5]
- **In Vivo Imaging:** Probes are administered (intraperitoneally or intravenously) to animal models of disease, such as mice with inflammation or tumors. Fluorescence imaging systems are then used to visualize the accumulation and intensity of the probe in target tissues compared to normal tissues. [5]
- **Spectroscopic Measurements:** Key photophysical properties are characterized, including **absorption and fluorescence spectra, fluorescence quantum yield, Stokes shift, and photostability**. These are essential for comparing the intrinsic brightness and practicality of different probes. [1] [2] [3]

The following diagram outlines the general workflow for evaluating a COX-2 fluorescent probe, synthesized from the methodologies above.



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## How to Locate Specific Data on Cox-2-IN-14

To find the information you're looking for, I suggest the following steps:

- **Verify the Compound Identifier:** Ensure that "Cox-2-IN-14" is the standardized and published name for the compound. Checking chemical vendor sites (e.g., MedChemExpress, Selleckchem, Tocris) for its structure and available data can be a good start.
- **Search Specialized Databases:** Use academic search engines like **PubMed, Scopus, and Web of Science** with a focused query, for example: "Cox-2-IN-14" AND (fluorescence OR imaging OR "optical probe").
- **Consult Related Literature:** If the compound itself is not well-documented, look for the primary research article where it was first reported. The synthesis and characterization data should be contained there.

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## References

1. Development of a COX-2-Selective Fluorescent Probe for ... [pmc.ncbi.nlm.nih.gov]
2. COX-2-targeted fluorescent probe for CLO [sciencedirect.com]
3. Development of two-photon fluorescence probe for ... [sciencedirect.com]
4. A near-infrared AIE probe targeting COX-2 for imaging of ... [sciencedirect.com]
5. Selective Visualization of Cyclooxygenase-2 in ... [pmc.ncbi.nlm.nih.gov]

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